

Physicochemical Properties of Oxydemeton-methyl: A Technical Guide for Environmental Modeling

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Compound of Interest

Compound Name: Oxydemeton-methyl

Cat. No.: B133069

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This in-depth technical guide provides a comprehensive overview of the physicochemical properties of the organophosphate insecticide **Oxydemeton-methyl**, which are critical for environmental fate and transport modeling. The information presented herein is essential for predicting the environmental distribution, persistence, and potential impact of this compound.

Core Physicochemical Properties

Accurate environmental modeling relies on precise input parameters. The following tables summarize the key physicochemical properties of **Oxydemeton-methyl**, compiled from various scientific sources.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₅ O ₄ PS ₂	[1]
Molecular Weight	246.3 g/mol	[1]
Physical State	Clear amber liquid	[1]
Melting Point	< -20 °C	[2]
Boiling Point	106 °C at 0.01 Torr	[2]
Density	1.289 g/cm ³ at 20 °C	[3]

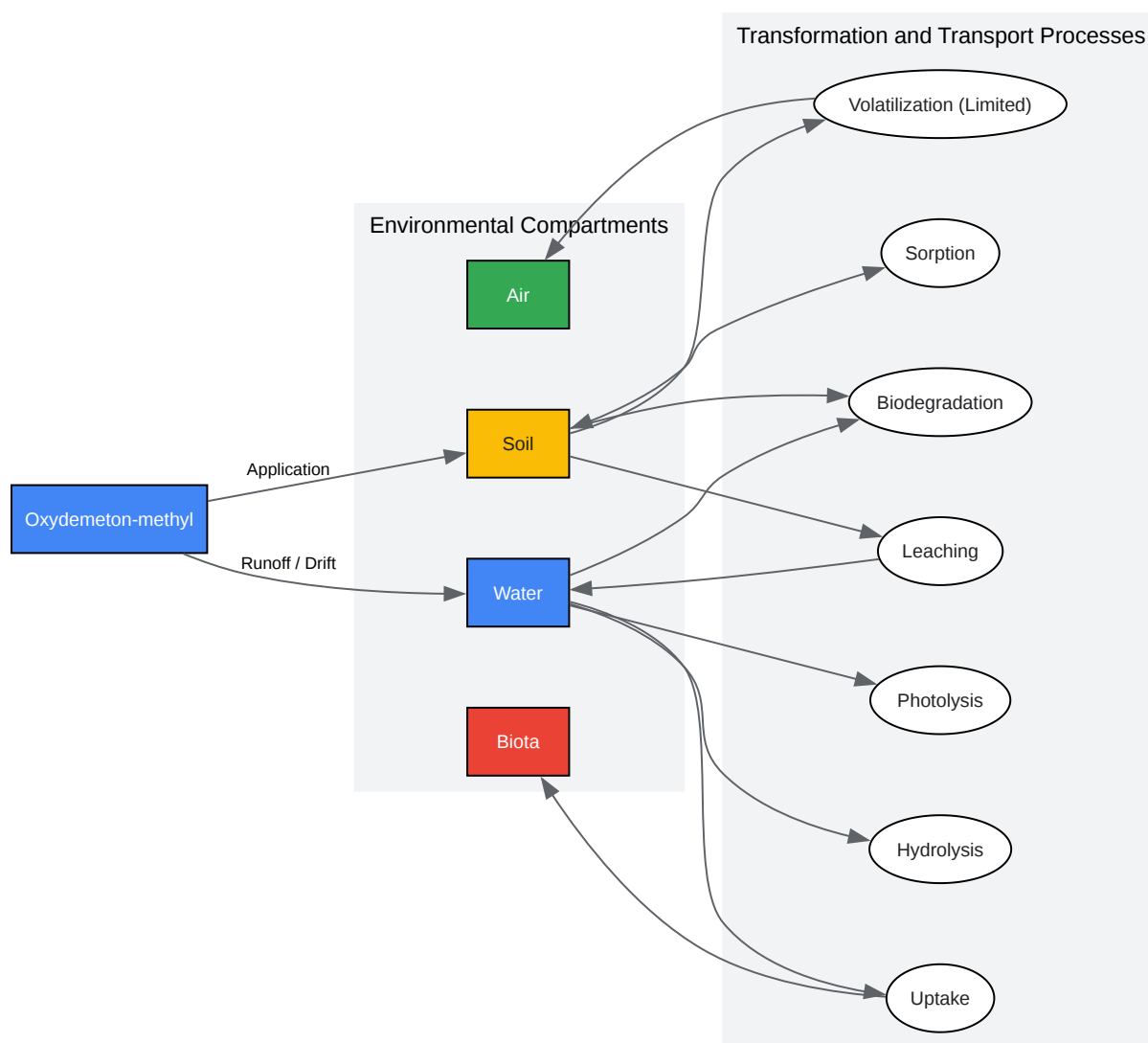
Environmental Fate Properties

Property	Value	Temperature	Conditions/Notes	Reference(s)
Water Solubility	Miscible	20 °C	-	[2][3]
Vapor Pressure	2.85 x 10 ⁻⁵ mmHg	20 °C	Low volatility	[1][4]
	3.8 x 10 ⁻³ Pa	20 °C	[2]	
Henry's Law Constant	1.6 x 10 ⁻¹³ atm·m ³ /mol	25 °C	Estimated; essentially nonvolatile from water surfaces	[1][4]
Log K _{ow} (Octanol-Water Partition Coefficient)	-0.74	21 °C	Indicates high water solubility and low potential for bioaccumulation	[2][5]
K _{oc} (Soil Organic Carbon-Water Partitioning Coefficient)	9 - 10	-	Estimated; suggests very high mobility in soil	[1][6][7]
Hydrolysis Half-life (DT ₅₀)	107 days	22 °C	pH 4	[1]
46 days	22 °C	pH 7	[1]	
2 days	22 °C	pH 9	[1]	
73 days	20 °C	pH 7; Moderately persistent	[8]	
Aqueous Photolysis Half-life (DT ₅₀)	222 days	-	pH 7; Not a significant degradation route	[8]
Soil Aerobic Degradation	1 day	20 °C	Non-persistent in soil under	[8]

Half-life (DT₅₀)aerobic
conditions

Environmental Fate and Transport Pathways

The environmental behavior of **Oxydemeton-methyl** is governed by a combination of its physical and chemical properties. The following diagram illustrates the key pathways influencing its fate and transport in the environment.



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